

# A Comprehensive Technical Guide to (2-Amino-5-methylphenyl)phosphonic Acid

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## Compound of Interest

Compound Name: (2-Amino-5-methylphenyl)phosphonic acid

Cat. No.: B3026453

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## Introduction

**(2-Amino-5-methylphenyl)phosphonic acid** is an organophosphorus compound belonging to the class of  $\alpha$ -aminophosphonic acids.[1] These compounds are notable as structural analogues of  $\alpha$ -amino acids, where a tetrahedral phosphonic acid group replaces the planar carboxylic acid moiety.[2][3] This structural alteration imparts unique chemical and biological properties, making them a subject of significant interest in medicinal chemistry and material science. The presence of an amino group, a methyl-substituted phenyl ring, and a phosphonic acid group within the same molecule creates a versatile scaffold for various applications.[1] This guide provides an in-depth overview of its nomenclature, physicochemical properties, synthesis methodologies, and key applications, grounded in authoritative scientific data.

## Part 1: Nomenclature and Chemical Identity

Accurate identification is critical in research and development. **(2-Amino-5-methylphenyl)phosphonic acid** is cataloged under several identifiers across various chemical databases.

### IUPAC Name

The systematically generated and preferred IUPAC name for this compound is **(2-amino-5-methylphenyl)phosphonic acid**. [1][4]

## Chemical Identifiers

The most crucial identifier for this compound is its CAS (Chemical Abstracts Service) Registry Number, which is unique and unambiguous.

- CAS Number: 69675-98-5[1][4][5]

## Synonyms

In literature and commercial catalogs, this compound may be referred to by a variety of names and codes. A comprehensive list of synonyms is provided below for cross-referencing:

- 2-amino-5-methylphenylphosphonic acid[5]
- (2-amino-5-methyl-phenyl)phosphonic acid[4][6]
- NSC-87208[4]
- DTXSID80293099[4]
- MFCD20699745[4]
- SCHEMBL17607326[4]
- CS-0058758[4]
- EN300-252339[4]

## Part 2: Physicochemical Properties

The physical and chemical properties of **(2-Amino-5-methylphenyl)phosphonic acid** are fundamental to its handling, reactivity, and application design. Key properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>10</sub> NO <sub>3</sub> P	[1][4]
Molecular Weight	187.13 g/mol	[1][4]
Physical Form	Solid	[5]
Boiling Point	440°C at 760 mmHg	[6]
Flash Point	219.9°C	[6]
Density	1.43 g/cm <sup>3</sup>	[6]
Refractive Index	1.602	[6]
InChI Key	WFEPUKFABWDABK-UHFFFAOYSA-N	[1][4]
SMILES	<chem>CC1=CC(=C(C=C1)N)P(=O)(O)O</chem>	[1][4]
Storage	Room temperature, sealed in dry, dark place	[5]

## Part 3: Synthesis Methodologies

The synthesis of aminophosphonic acids is a well-established field in organic chemistry. For **(2-Amino-5-methylphenyl)phosphonic acid**, the primary strategies involve the formation of the carbon-phosphorus (C-P) bond and subsequent modifications. The methodologies described below are self-validating, relying on fundamental and robust chemical transformations.

### Michaelis-Arbuzov Reaction Approach

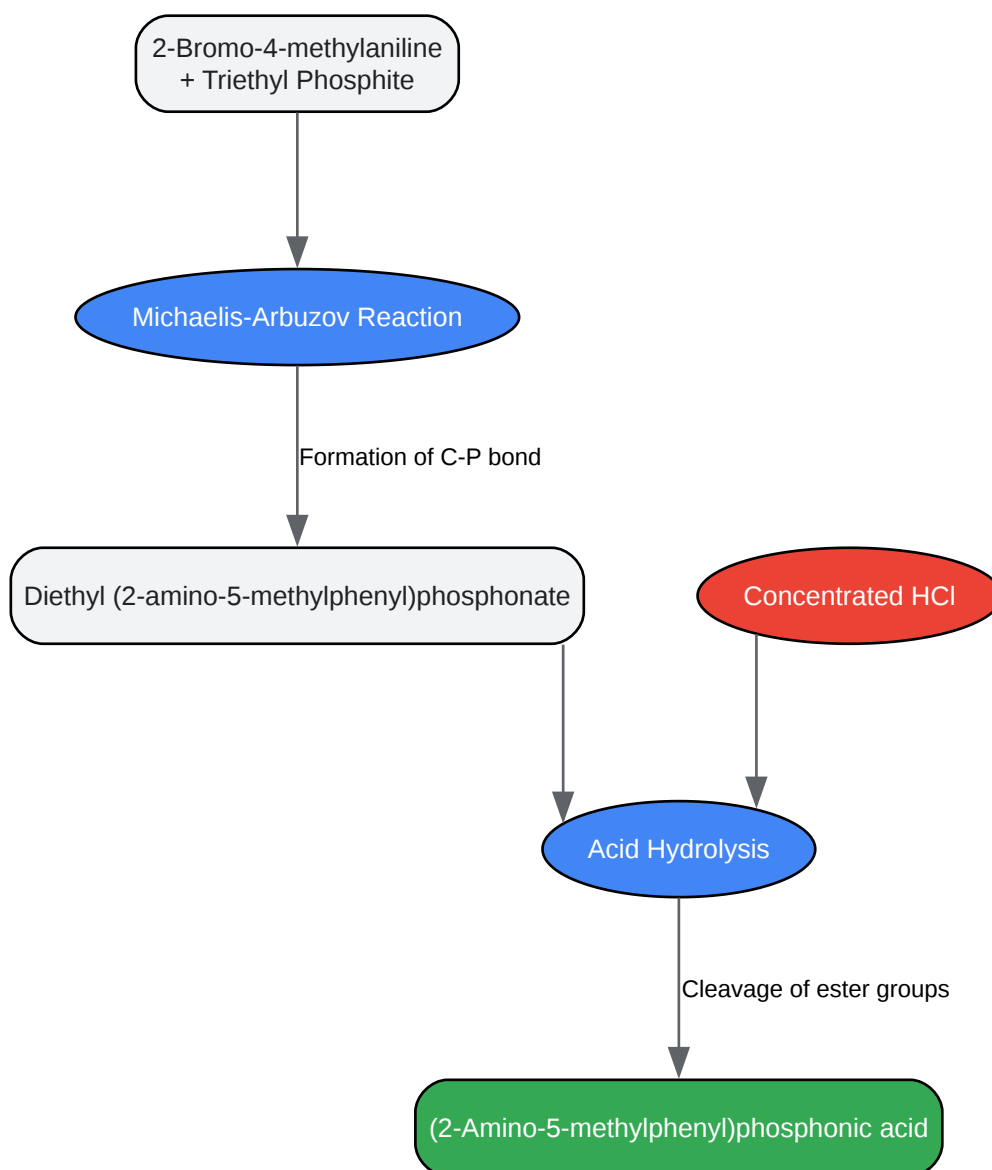
A common and versatile method for forming C-P bonds is the Michaelis-Arbuzov reaction. This approach is particularly suitable for synthesizing arylphosphonates from aryl halides. The synthesis of **(2-Amino-5-methylphenyl)phosphonic acid** via this route involves a two-step process:

- **Phosphonate Ester Synthesis:** The reaction is initiated by treating an appropriate aryl halide, such as 2-bromo-4-methylaniline, with a trialkyl phosphite (e.g., triethyl phosphite). The

nucleophilic phosphite attacks the aryl halide, leading to the formation of a diethyl (2-amino-5-methylphenyl)phosphonate ester.

- Hydrolysis: The resulting phosphonate ester is then hydrolyzed to the final phosphonic acid. This is typically achieved using a strong acid, such as concentrated hydrochloric acid (HCl), which cleaves the ethyl ester groups.[\[1\]](#)

Causality and Experimental Choice: The choice of the Michaelis-Arbuzov reaction is predicated on the commercial availability of the requisite starting materials. However, a key consideration is the electronic nature of the aryl halide. The presence of electron-donating groups, such as the amino (-NH<sub>2</sub>) and methyl (-CH<sub>3</sub>) groups on the phenyl ring, can decrease the electrophilicity of the carbon atom bonded to the halogen, potentially hindering the nucleophilic attack by the phosphite and requiring more forcing reaction conditions.[\[1\]](#)



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Caption: Michaelis-Arbuzov synthesis workflow.

## Kabachnik-Fields Reaction

The Kabachnik-Fields reaction is a powerful one-pot, three-component condensation method for synthesizing  $\alpha$ -aminophosphonates.<sup>[1]</sup> While the target molecule is not strictly an  $\alpha$ -aminophosphonic acid (the phosphonic acid group is not on the alpha-carbon to a primary amine), variations of this chemistry are central to the synthesis of many related compounds. The general reaction involves an amine, a carbonyl compound, and a dialkyl phosphite.<sup>[1]</sup> For

aryl aminophosphonic acids, this typically involves the reaction of an aniline derivative, an aldehyde, and a phosphite source.

Protocol: General Kabachnik-Fields Synthesis of an Aryl- $\alpha$ -aminophosphonate

- **Imine Formation:** Equimolar amounts of an aromatic amine (e.g., 4-methylaniline) and an aldehyde are mixed in a suitable solvent (e.g., toluene or ethanol). The mixture is often heated to facilitate the formation of the corresponding imine intermediate, with removal of water.
- **Hydrophosphonylation:** A dialkyl phosphite (e.g., diethyl phosphite) is added to the in-situ generated imine. This addition of the P-H bond across the C=N double bond can be catalyzed by a Lewis or Brønsted acid, or it can proceed thermally.
- **Hydrolysis:** The resulting  $\alpha$ -aminophosphonate ester is hydrolyzed to the final phosphonic acid using concentrated acid, similar to the Michaelis-Arbuzov post-processing step.

## Part 4: Potential Applications in Research and Development

The unique structural features of **(2-Amino-5-methylphenyl)phosphonic acid** make it a valuable molecule in several scientific domains. Its dual functionality allows it to act as both a structural mimic and a chelating agent.

### Pharmaceutical and Medicinal Chemistry

Aminophosphonic acids are widely recognized as "bioisosteres" of amino acids, meaning they can mimic the natural substrate of an enzyme and act as inhibitors.<sup>[2][7]</sup>

- **Enzyme Inhibition:** **(2-Amino-5-methylphenyl)phosphonic acid** has been investigated as a potential inhibitor of various enzymes.<sup>[1]</sup> For instance, research suggests that it may inhibit enoyl-ACP reductase (ENR), an enzyme critical for fatty acid biosynthesis in some bacteria and fungi.<sup>[1]</sup> Inhibition of this pathway could lead to antimicrobial effects, positioning the compound as a scaffold for developing new antibiotics.<sup>[1]</sup> The phosphonic acid moiety is particularly effective at mimicking the tetrahedral transition state of peptide bond hydrolysis, a key feature for inhibiting protease enzymes.<sup>[3][8]</sup>

## Material Science

The ability of the phosphonic acid group to coordinate with metal ions makes this compound a valuable ligand in coordination chemistry.

- Coordination Polymers and MOFs: **(2-Amino-5-methylphenyl)phosphonic acid** can be used to synthesize coordination polymers or Metal-Organic Frameworks (MOFs).[1] These materials have a crystalline structure with potential applications in catalysis, gas storage, and targeted drug delivery.[1] The amino group provides an additional site for functionalization or interaction within the polymer network.

## Agrochemicals

The development of herbicides and plant growth regulators is another potential application area for this class of compounds.[1] Many commercially successful herbicides, such as glyphosate, are aminophosphonic acid derivatives.[9] Research into novel phosphonic acids is ongoing to find compounds that target specific enzymes in plant metabolic pathways, such as the DXR enzyme in the MEP pathway.[10]

## Other Research Areas

Preliminary research has suggested other potential biological activities:

- Bone Regeneration: Some studies indicate that the compound may play a role in promoting the growth and differentiation of bone cells.[1]
- Antioxidant Activity: There is some suggestion that the compound might possess antioxidant properties.[1]

## Conclusion

**(2-Amino-5-methylphenyl)phosphonic acid** is a multifunctional organophosphorus compound with a well-defined chemical identity and established synthesis routes. Its significance stems from its role as a bioisostere of amino acids, leading to promising applications in drug development, particularly as an enzyme inhibitor. Furthermore, its utility as a ligand in material science and as a scaffold in agrochemical research highlights its versatility. This guide has synthesized the core technical information necessary for researchers and scientists to understand and utilize this compound in their respective fields.

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